

Diphenyl Chlorophosphonate-d10 moisture sensitivity issues

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Compound of Interest

Compound Name: *Diphenyl Chlorophosphonate-d10*

Cat. No.: *B15553183*

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Technical Support Center: Diphenyl Chlorophosphonate-d10

Welcome to the technical support center for **Diphenyl Chlorophosphonate-d10**. This resource is designed for researchers, scientists, and drug development professionals to address common challenges, particularly those related to its moisture sensitivity.

Frequently Asked Questions (FAQs)

Q1: What is **Diphenyl Chlorophosphonate-d10** and what are its primary applications?

Diphenyl Chlorophosphonate-d10 is the deuterated form of Diphenyl Chlorophosphonate. It is a reactive organophosphorus compound used as a phosphorylating agent in organic synthesis.^{[1][2]} Common applications include the synthesis of phosphate esters, phosphonates, anhydrides, thioesters, and as a peptide coupling agent.^{[2][3][4][5]}

Q2: Why is **Diphenyl Chlorophosphonate-d10** so sensitive to moisture?

Like its non-deuterated analog, **Diphenyl Chlorophosphonate-d10** is highly susceptible to hydrolysis.^{[1][6]} The phosphorus-chlorine (P-Cl) bond is electrophilic and readily reacts with nucleophiles, such as water. This reaction cleaves the P-Cl bond, leading to the formation of Diphenyl Phosphate-d10 and hydrochloric acid.^{[1][7]} This degradation compromises the reagent's purity and effectiveness in subsequent reactions.

Q3: How should I properly store **Diphenyl Chlorophosphonate-d10?**

To ensure its stability, the compound must be stored under inert gas (such as argon or nitrogen) in a tightly sealed container.^{[5][7]} Recommended storage temperatures are typically between 2-8°C.^[2] It is crucial to store it in a dry environment, away from moisture.^{[6][7]} The most secure method for long-term storage is within a glovebox or in a sealed ampoule under a protective atmosphere.^[8]

Q4: What are the visible signs of degradation or hydrolysis?

Diphenyl Chlorophosphonate is typically a clear, colorless to pale yellow liquid.^{[1][9]} Cloudiness, fuming upon opening the container (due to reaction with atmospheric moisture forming HCl gas), or the presence of a precipitate (diphenyl phosphate) can indicate degradation.^[1] A pungent odor may also be noticeable.^[9]

Q5: What are the primary safety hazards associated with this reagent?

Diphenyl Chlorophosphonate-d10 is a corrosive material that can cause severe skin burns and serious eye damage.^{[6][7]} It is harmful if swallowed.^[6] Upon contact with water, it can liberate toxic and corrosive gases, such as hydrogen chloride.^{[3][10]} It is incompatible with strong bases (including amines), strong oxidizing agents, and alcohols.^{[9][11]} All handling should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^{[6][12]}

Troubleshooting Guide

Q1: My reaction is giving a low yield. Could moisture contamination of **Diphenyl Chlorophosphonate-d10 be the cause?**

A1: Yes, this is a very likely cause. Hydrolysis of the reagent reduces the amount of active compound available for your reaction. The byproduct, hydrochloric acid, can also interfere with many reaction types, particularly those involving acid-sensitive functional groups or bases.

Troubleshooting Steps:

- Verify Reagent Quality: Check the appearance of your **Diphenyl Chlorophosphonate-d10**. If it is cloudy or discolored, it may be degraded.

- Ensure Anhydrous Conditions: Confirm that all glassware was rigorously dried (oven- or flame-dried) and cooled under an inert atmosphere before use.[13][14]
- Check Solvent Purity: Ensure your solvents are anhydrous. The use of freshly dried and degassed solvents is critical.[8] Even sealed commercial anhydrous solvents can absorb moisture over time once opened.
- Improve Inert Atmosphere Technique: Review your inert gas setup (Schlenk line or glovebox) to ensure there are no leaks.[15][16] Maintain a slight positive pressure of inert gas throughout the experiment.[13]

Q2: I observed an unexpected white precipitate forming during my reaction. What could it be?

A2: The most probable identity of a white precipitate is the hydrolysis product, Diphenyl Phosphate-d10, which is less soluble in many organic solvents than the starting material.[1] Another possibility is the hydrochloride salt of any amine base used in your reaction, formed by reacting with the HCl byproduct of hydrolysis.

Troubleshooting Steps:

- Isolate and Analyze: If possible, isolate the precipitate and analyze it (e.g., by NMR or melting point) to confirm its identity.
- Review Handling Protocol: This is a strong indicator of significant moisture contamination. A thorough review and improvement of your moisture-exclusion techniques are necessary for future experiments. Refer to the experimental protocols below.

Q3: My NMR/MS analysis shows impurities that I can't identify. How can I determine if they are related to reagent degradation?

A3: The primary degradation product is Diphenyl Phosphate-d10. In mass spectrometry, you would look for the molecular ion corresponding to this species. In ^1H NMR, the spectrum would be complicated by the deuterated phenyl rings, but you may see a broad peak corresponding to the acidic proton of the phosphate. In ^{31}P NMR, you would see a different chemical shift for the phosphate compared to the chlorophosphonate. Analytical methods like LC-MS are effective for identifying and quantifying hydrolysis products like diphenyl phosphate.[17][18]

Quantitative Data Summary

The table below outlines common drying agents for solvents frequently used in reactions involving moisture-sensitive reagents. The final water content is a key indicator of the effectiveness of the drying method.

Solvent	Drying Agent	Method	Final H ₂ O Content (ppm)	Reference(s)
Dichloromethane (DCM)	Calcium Hydride (CaH ₂)	Reflux & Distillation	~13	[19]
Dichloromethane (DCM)	Activated 3Å Molecular Sieves	Storage / Column	<10	[19]
Tetrahydrofuran (THF)	Neutral Alumina	Column Pass	<10	[19]
Tetrahydrofuran (THF)	Activated 3Å Molecular Sieves	Storage (48-72h)	<10	[19]
Acetonitrile	Calcium Hydride (CaH ₂)	Reflux & Distillation	High (not ideal)	[19]
Acetonitrile	Activated 3Å Molecular Sieves	Storage	~10	[19]

Experimental Protocols

Protocol 1: Handling and Dispensing in a Glovebox

This is the preferred method for ensuring an anhydrous, inert environment.

Materials:

- **Diphenyl Chlorophosphonate-d10** in its original container.
- Clean, oven-dried glassware (e.g., reaction flask, graduated cylinder, vials).
- Clean, dry syringe and needle or pipette.

- Balance inside the glovebox.

Procedure:

- Preparation: Ensure the glovebox atmosphere has low levels of oxygen and moisture (<1 ppm is ideal).
- Transfer Materials: Introduce the sealed reagent bottle, oven-dried glassware, and other necessary equipment into the glovebox via the antechamber.[\[16\]](#)
- Purge Antechamber: Cycle the antechamber with vacuum and inert gas at least three times to remove atmospheric contaminants.[\[15\]](#)[\[16\]](#)
- Equilibration: Allow the items to sit inside the glovebox for at least 20-30 minutes to equilibrate with the inert atmosphere.
- Dispensing: Carefully open the reagent bottle inside the glovebox.
- By Volume: Use a clean, dry syringe or pipette to withdraw the desired volume of the liquid.
- By Weight: Place a tared, oven-dried vial or flask on the balance. Dispense the liquid directly into the container to obtain the desired mass.
- Sealing: Tightly seal the reagent bottle and the reaction flask (using a septum or ground glass stopper) before removing them from the glovebox if the reaction is to be run outside.

Protocol 2: Transfer using Schlenk Line and Syringe Technique

This method is used when a glovebox is not available.

Materials:

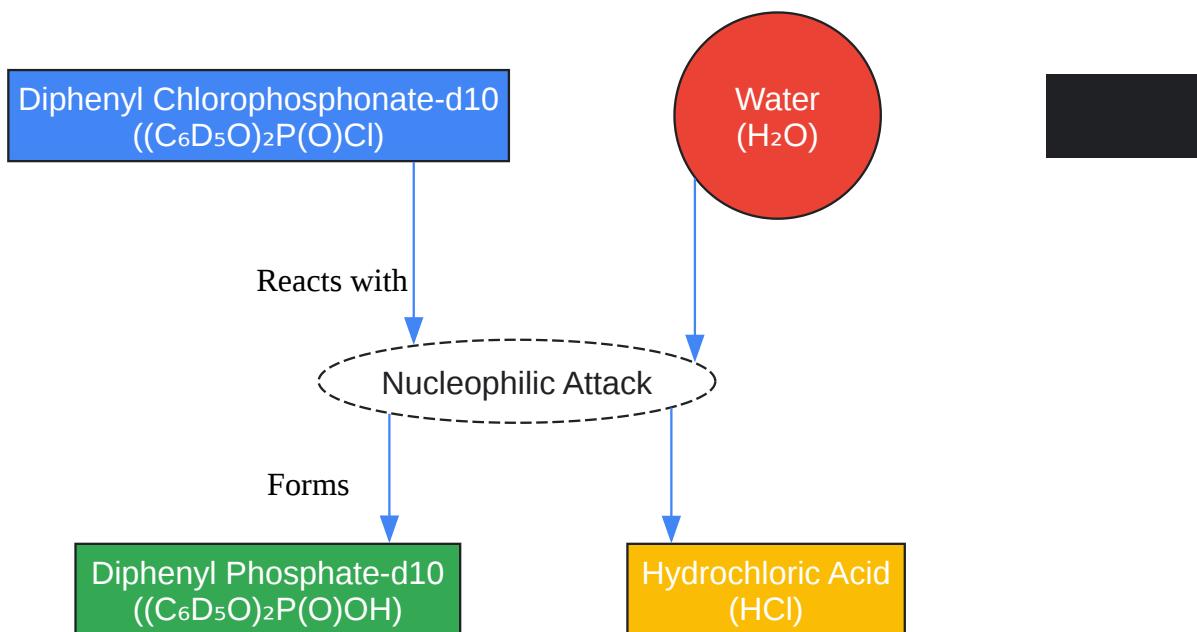
- **Diphenyl Chlorophosphonate-d10** in a Sure/Seal™ bottle or similar container with a septum.
- Oven-dried reaction flask with a sidearm and septum.

- Schlenk line with a supply of dry inert gas (Argon or Nitrogen).[16]
- Oven-dried syringe and a long needle.[13][14]
- Mineral oil bubbler.

Procedure:

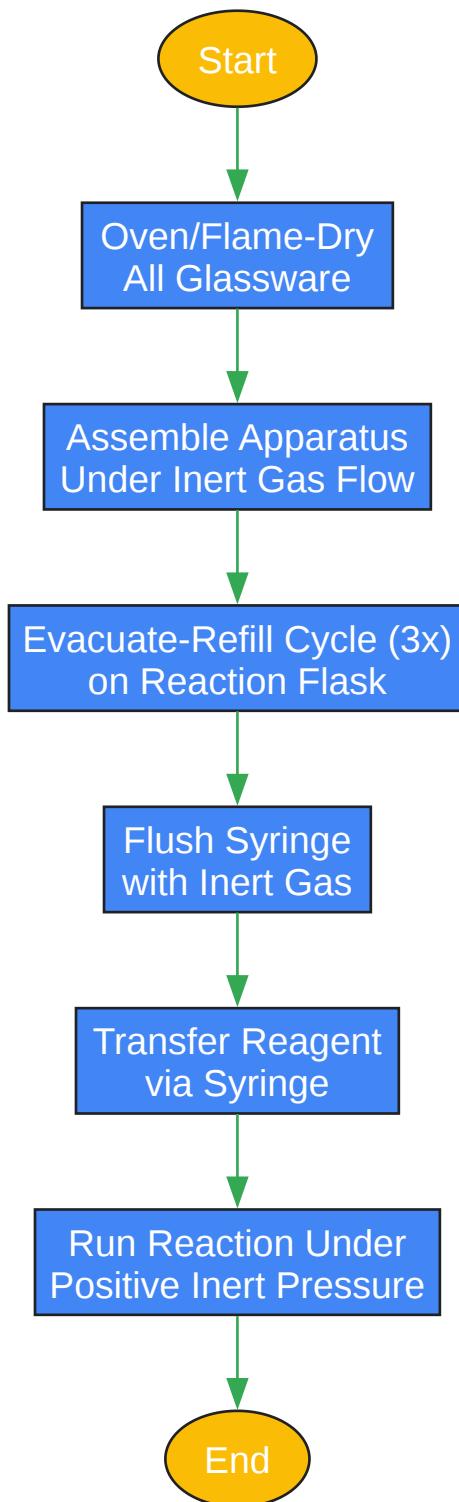
- Glassware Preparation: Assemble the reaction flask and condenser (if needed) while hot from the oven and immediately connect to the Schlenk line.[13] Alternatively, assemble cold and flame-dry under vacuum.
- Inerting the Flask: Evacuate the reaction flask using the vacuum manifold of the Schlenk line and refill with inert gas. Repeat this "evacuate-refill" cycle at least three times to ensure a completely inert atmosphere.[8][15]
- Syringe Preparation: Dry the syringe and needle in an oven. Assemble it while still warm and flush thoroughly with inert gas from the Schlenk line (at least 10 times).[13][14]
- Reagent Transfer: a. Puncture the septum of the reagent bottle with a needle connected to the inert gas line to create a slight positive pressure. b. Insert the clean, inert-gas-flushed syringe needle through the septum into the liquid. c. Slowly draw the desired volume of liquid into the syringe. d. To prevent drips and reaction with air, draw a small "buffer" of inert gas (~0.2 mL) from the headspace of the reagent bottle into the syringe after drawing the liquid. [20]
- Injection: Swiftly and carefully transfer the syringe to the reaction flask and puncture the septum.
- Delivery: First, inject the inert gas buffer, then slowly deliver the reagent into the reaction flask.
- Maintain Atmosphere: Ensure a positive flow of inert gas is maintained throughout the entire process, monitored by the oil bubbler.[13]

Visualizations

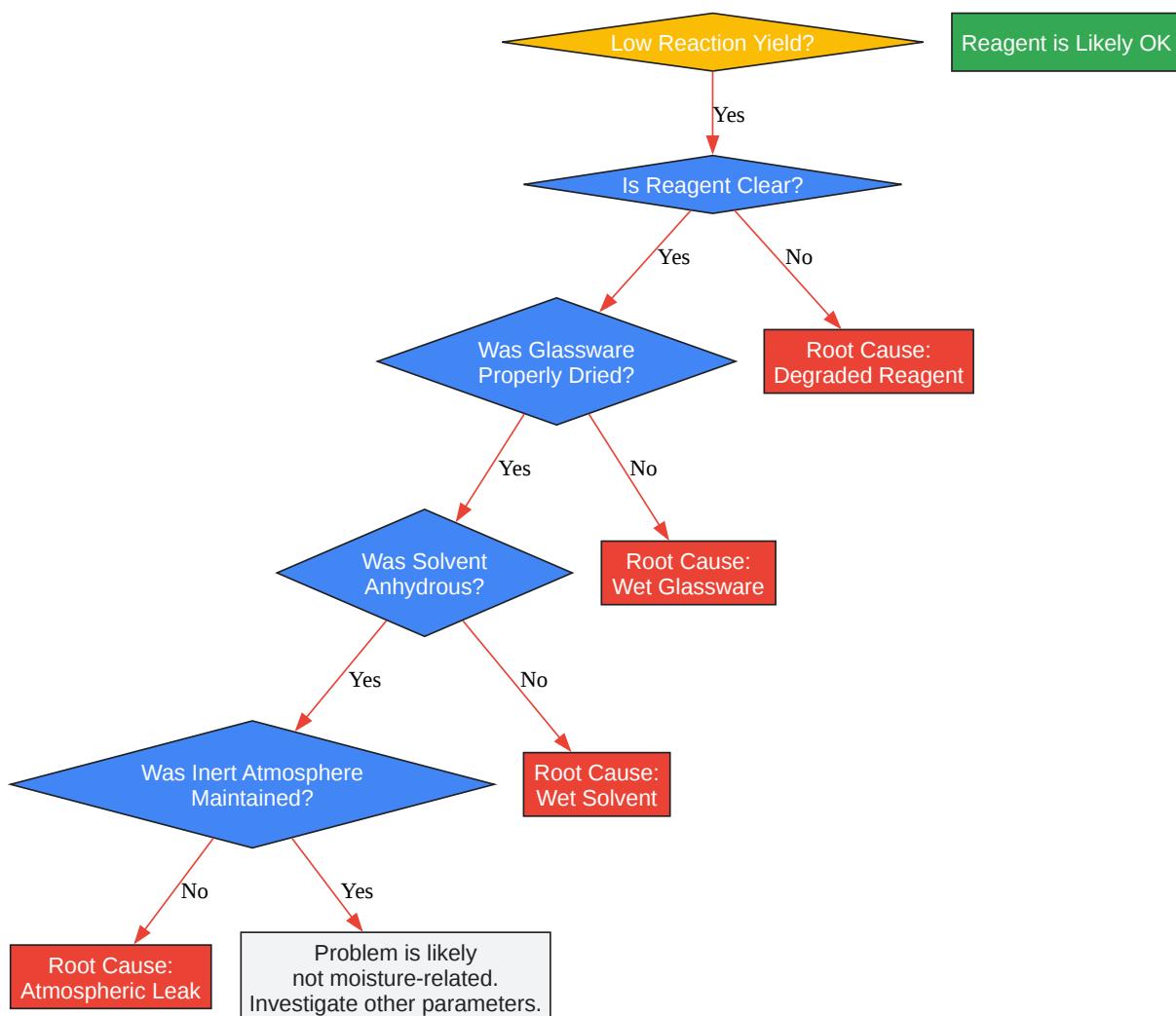


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Caption: Hydrolysis of **Diphenyl Chlorophosphonate-d10**.

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Caption: Workflow for handling moisture-sensitive reagents.

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Caption: Troubleshooting guide for low reaction yield.

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